Application Notes and Protocols for Cell-Based Efficacy Testing of Axitirome

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Compound of Interest

Compound Name:	*Axitirome*
CAS No.:	*156740-57-7*
Cat. No.:	*B1665869*

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Introduction

Axitirome is a selective thyromimetic agent that acts as an agonist for the thyroid hormone receptor beta (TRβ).[1] TRβ is predominantly expressed in the liver and is a key regulator of lipid metabolism.[2][3] Activation of TRβ has been shown to lower cholesterol and reduce fat accumulation in preclinical models, making **Axitirome** a promising candidate for the treatment of metabolic disorders such as dyslipidemia and non-alcoholic fatty liver disease (NAFLD).[1][4]

These application notes provide detailed protocols for a suite of cell-based assays to evaluate the efficacy of **Axitirome** in a laboratory setting. The described assays will enable researchers to:

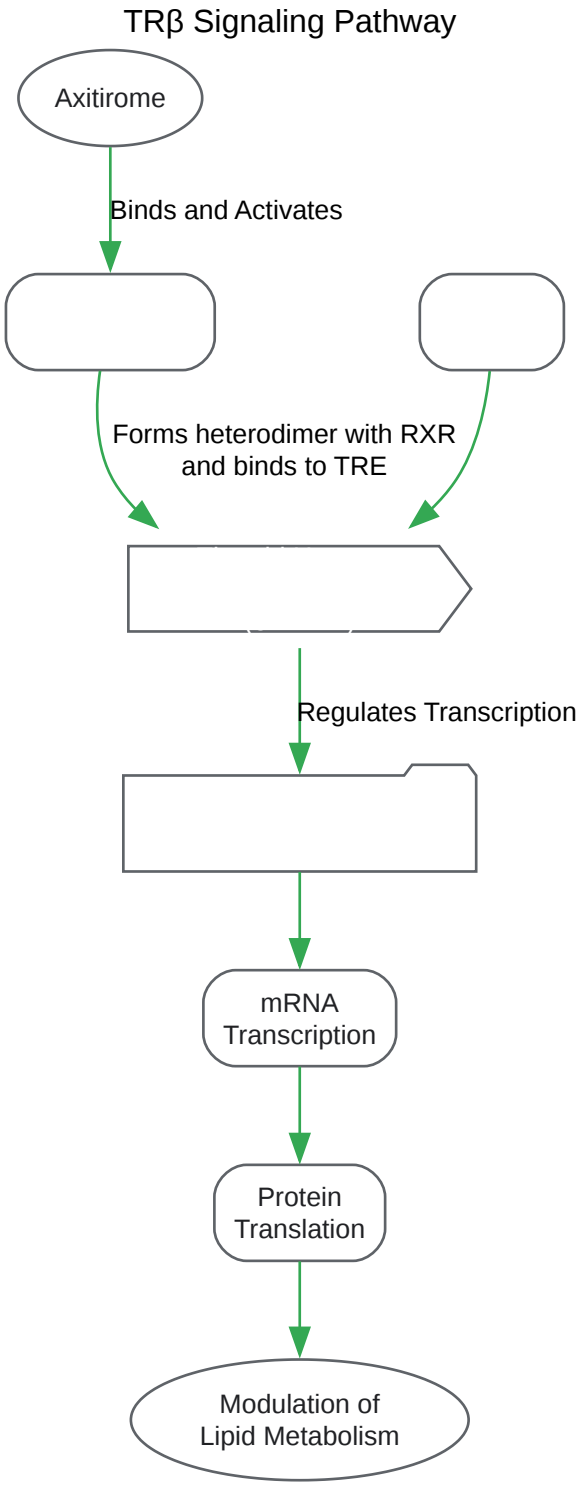
- Quantify the potency of **Axitirome** in activating the TRβ signaling pathway.
- Assess the effect of **Axitirome** on the expression of key genes involved in lipid metabolism.
- Analyze the impact of **Axitirome** on the protein levels of downstream targets.

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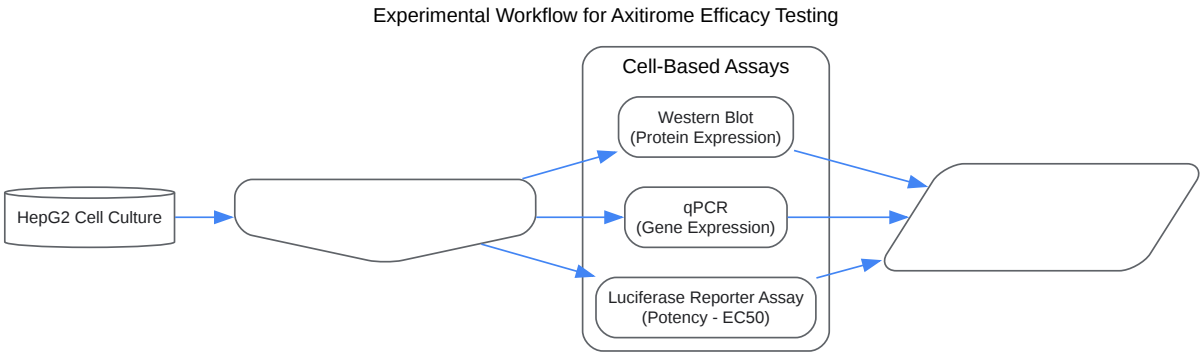
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the TRβ signaling pathway and the general experimental workflow for assessing **Axitirome**'s efficacy.

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